

Application Note and Protocol: Preparation of Rpi-1 Stock Solution in DMSO

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Compound of Interest

Compound Name: *Rpi-1*

Cat. No.: *B1680026*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Rpi-1 is a potent and selective inhibitor of the RET (Rearranged during Transfection) proto-oncogene tyrosine kinase.[1] It has been shown to inhibit the proliferation of human papillary thyroid carcinoma cells by inducing G2 cell cycle arrest and abolishing Ret/Ptc1 tyrosine phosphorylation.[2] **Rpi-1** also abrogates the activation of downstream signaling molecules such as JNK2 and AKT.[2] Due to its therapeutic potential, accurate and consistent preparation of **Rpi-1** for in vitro and in vivo studies is critical. This document provides a detailed protocol for the preparation of a stock solution of **Rpi-1** using dimethyl sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Rpi-1** is summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C ₁₇ H ₁₅ NO ₄	[1][2]
Molecular Weight	297.31 g/mol	[2][3]
CAS Number	269730-03-2	[1][2]
Appearance	Light yellow to brown powder or crystals	[3]
Solubility in DMSO	10 mg/mL to 59 mg/mL (198.44 mM)	[1][2]
Storage of Powder	Store at 2 - 8 °C or -20°C for long-term storage	[3][4]
Storage of Stock Solution	Store at -20°C or -80°C	[4]

Experimental Protocol: Preparation of a 10 mM Rpi-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Rpi-1** in DMSO. The concentration can be adjusted based on experimental needs and the reported solubility. Given the variability in reported solubility (10 mg/mL to 59 mg/mL), starting with a lower to mid-range concentration like 10 mM (approximately 2.97 mg/mL) is recommended to ensure complete dissolution.

Materials:

- **Rpi-1** powder (purity ≥95%)[3][5]
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure:

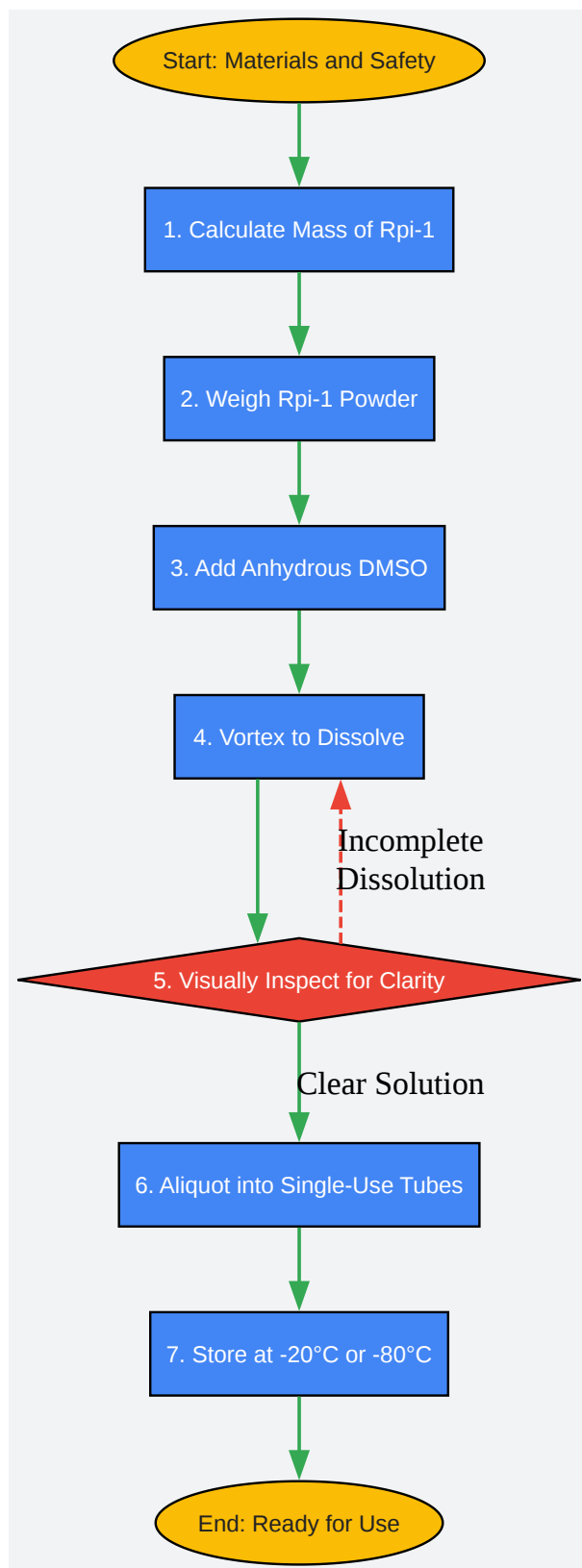
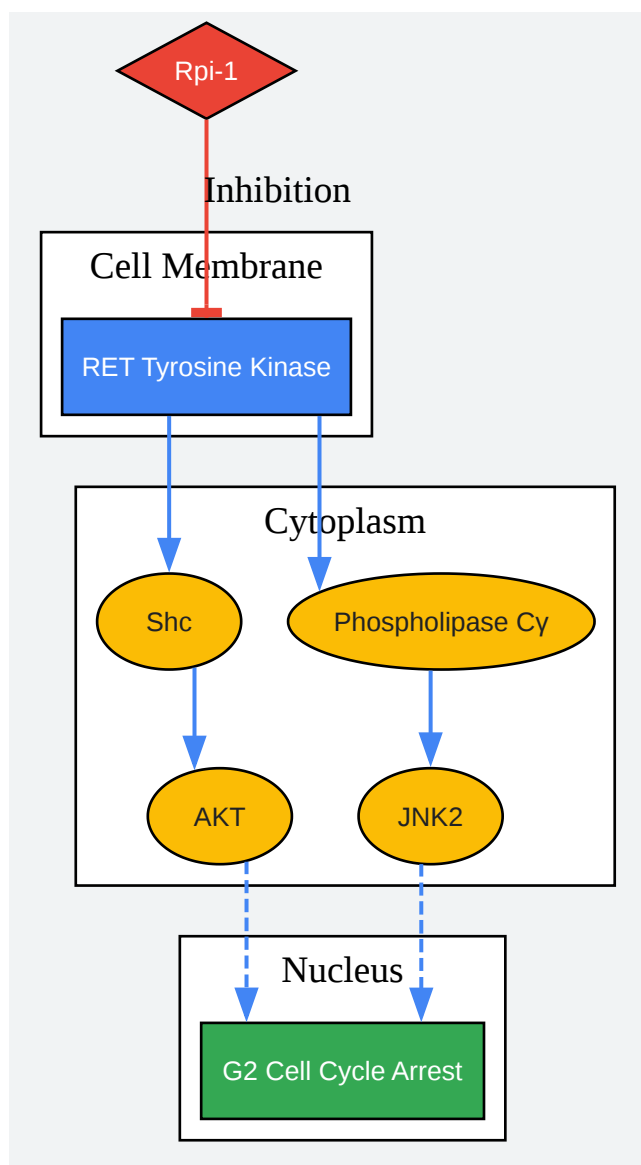
- Safety Precautions: Work in a well-ventilated area or a chemical fume hood. Wear appropriate PPE to avoid skin and eye contact.
- Determine the Required Mass of **Rpi-1**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **Rpi-1** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 297.31 \text{ g/mol} = 2.9731 \text{ mg}$
- Weighing **Rpi-1**:
 - Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully weigh out approximately 2.97 mg of **Rpi-1** powder into the tube. Record the exact weight.
- Dissolving **Rpi-1** in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the **Rpi-1** powder. For the exact mass weighed, the volume of DMSO is calculated as:
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 297.31 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - For example, if 3.0 mg of **Rpi-1** was weighed, add 1.009 mL of DMSO.
 - Cap the tube tightly.
- Solubilization:

- Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear. If necessary, gentle warming in a 37°C water bath can be applied for a short period, followed by vortexing.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term stability. **Rpi-1** powder is stable for 3 years at -20°C.[\[4\]](#)

Visualizations

Rpi-1 Signaling Pathway

Rpi-1 inhibits the RET tyrosine kinase, which in turn affects downstream signaling pathways such as the AKT and JNK pathways, ultimately leading to cell cycle arrest.



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